

# An In-depth Technical Guide to 1,3-dimethylimidazolium dimethyl phosphate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *1,3-Dimethylimidazolium Dimethyl Phosphate*

CAS No.: *654058-04-5*

Cat. No.: *B1256851*

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CAS Number: 654058-04-5

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the ionic liquid **1,3-dimethylimidazolium dimethyl phosphate**, commonly abbreviated as [DMIM][DMP]. It delves into its fundamental properties, synthesis, diverse applications, and critical safety protocols, offering field-proven insights and practical methodologies.

## Introduction: A Versatile and Eco-Friendly Ionic Liquid

**1,3-dimethylimidazolium dimethyl phosphate** is an imidazolium-based ionic liquid composed of a 1,3-dimethylimidazolium cation and a dimethyl phosphate anion.[1] As a member of the ionic liquid family, it is a salt with a melting point below room temperature, exhibiting a unique set of properties that make it a compelling alternative to traditional volatile organic solvents.[1] [2] Its notable characteristics include low volatility, high thermal stability, and excellent solubility in a wide range of organic and inorganic solvents.[1] These attributes position [DMIM][DMP] as

a valuable tool in various scientific and industrial fields, particularly in green chemistry, catalysis, and electrochemistry.[\[1\]](#)[\[3\]](#)

## Physicochemical Properties

The utility of [DMIM][DMP] in various applications is directly linked to its distinct physical and chemical characteristics. A summary of its key properties is presented below.

| Property           | Value                                                                                                              | Source(s)                                                   |
|--------------------|--------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------|
| CAS Number         | 654058-04-5                                                                                                        | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| Molecular Formula  | C <sub>7</sub> H <sub>15</sub> N <sub>2</sub> O <sub>4</sub> P                                                     | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| Molecular Weight   | 222.18 g/mol                                                                                                       | <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Appearance         | Colorless to Yellow clear liquid                                                                                   | <a href="#">[5]</a>                                         |
| Purity             | >98%                                                                                                               | <a href="#">[1]</a>                                         |
| Density            | 1.15 g/cm <sup>3</sup> (at 24 °C)                                                                                  | <a href="#">[1]</a>                                         |
| Melting Point      | < Room Temperature                                                                                                 | <a href="#">[1]</a>                                         |
| Viscosity          | 437 cP (at 25 °C)                                                                                                  | <a href="#">[1]</a>                                         |
| Ionic Conductivity | 0.84 mS/cm (at 30 °C)                                                                                              | <a href="#">[1]</a>                                         |
| Solubility         | High solubility in various organic and some inorganic solvents; excellent solubility in water. <a href="#">[1]</a> |                                                             |
| Thermal Stability  | Can withstand high temperatures without decomposing. <a href="#">[1]</a>                                           |                                                             |
| Volatility         | Minimal vapor pressure, enhancing safety and reducing environmental impact. <a href="#">[1]</a>                    |                                                             |

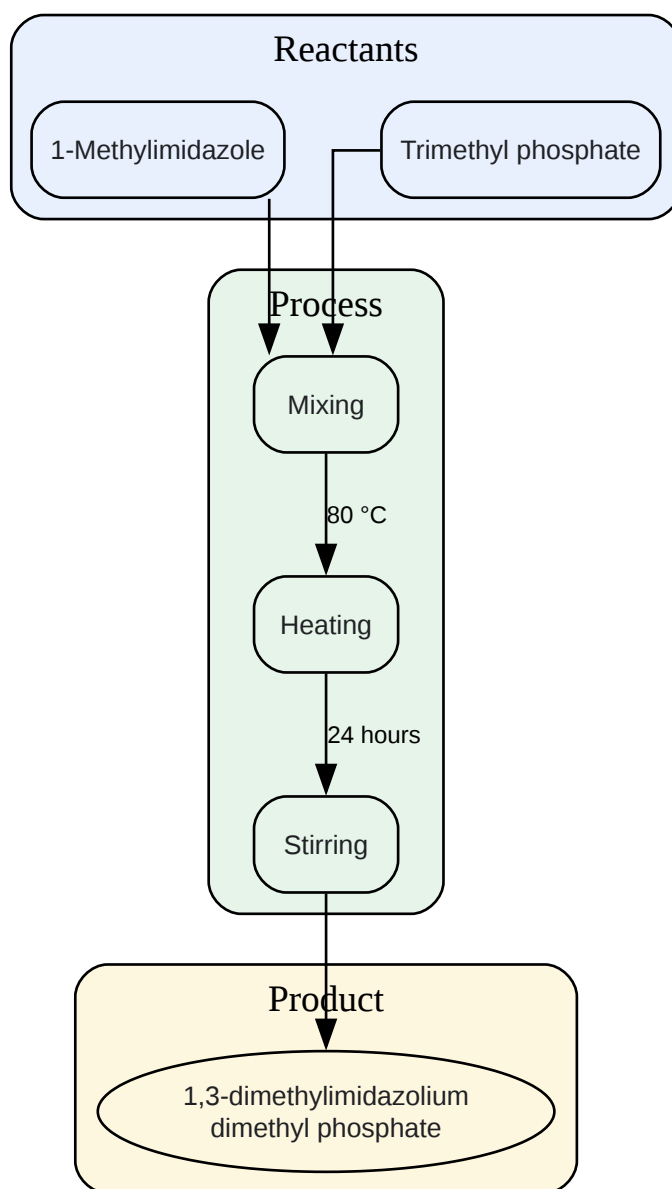
# Synthesis of 1,3-dimethylimidazolium dimethyl phosphate

The synthesis of [DMIM][DMP] is a straightforward and high-yielding process, making it readily accessible for laboratory and industrial use. The most common method involves the direct reaction of 1-methylimidazole with trimethyl phosphate.<sup>[7][8]</sup>

## Reaction Mechanism and Workflow

The synthesis proceeds via a quaternization reaction, where the lone pair of electrons on one of the nitrogen atoms in the 1-methylimidazole ring attacks the electrophilic methyl group of trimethyl phosphate. This results in the formation of the 1,3-dimethylimidazolium cation and the dimethyl phosphate anion.

A visual representation of the synthesis workflow is provided below:



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*Synthesis workflow for **1,3-dimethylimidazolium dimethyl phosphate**.*

## Detailed Experimental Protocol

The following protocol is a generalized procedure based on literature descriptions.<sup>[9]</sup>

Researchers should adapt this protocol based on their specific laboratory conditions and safety procedures.

Materials and Equipment:

- 1-Methylimidazole (0.10 mol)
- Trimethyl phosphate (0.10 mol)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Inert atmosphere setup (e.g., nitrogen or argon)
- Vacuum pump

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, add 1-methylimidazole (0.10 mol) and trimethyl phosphate (0.10 mol) under an inert atmosphere.
- **Reaction Conditions:** With vigorous stirring, heat the mixture to 80 °C.
- **Reaction Time:** Maintain the temperature and stirring for 24 hours.
- **Work-up and Purification:** After the reaction is complete, the resulting ionic liquid can be purified by washing with a non-polar solvent like diethyl ether to remove any unreacted starting materials. The product is then dried under vacuum to remove any residual solvent.

## Applications in Research and Development

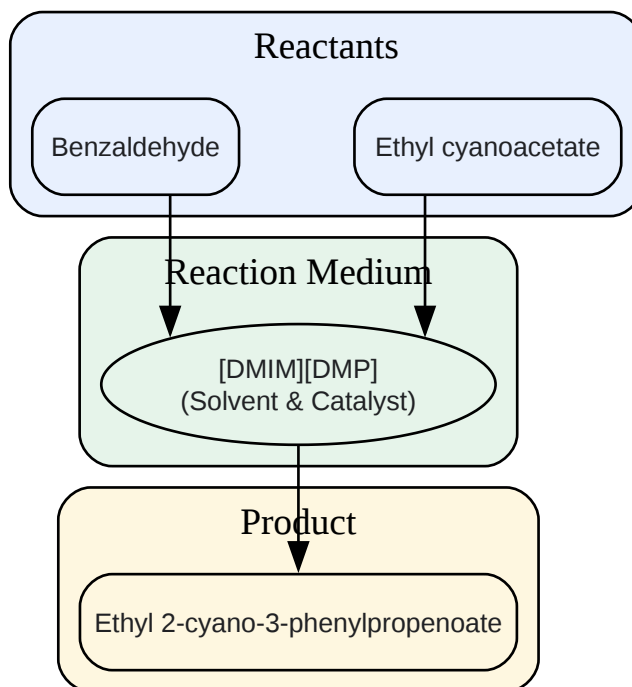
The unique properties of [DMIM][DMP] have led to its application in a multitude of areas, from organic synthesis to materials science.

## Green Chemistry and Organic Synthesis

As an environmentally friendly solvent, [DMIM][DMP] is an excellent medium for various chemical reactions.<sup>[1][3]</sup> It has been successfully employed as both a solvent and a catalyst in Knoevenagel condensation reactions, for instance, in the preparation of ethyl 2-cyano-3-

phenylpropenoate from benzaldehyde and ethyl cyanoacetate.[7][8] The ionic nature of [DMIM][DMP] can enhance reaction rates and selectivity.[3]

The role of [DMIM][DMP] in a Knoevenagel condensation can be visualized as follows:



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*[DMIM][DMP] as a medium for Knoevenagel condensation.*

## Electrochemistry and Energy Storage

With its high ionic conductivity and stability, [DMIM][DMP] is a promising candidate for use as an electrolyte in various electrochemical devices.[1] It has been explored for applications in batteries, supercapacitors, and electrochemical sensors.[1][3] Its non-volatile nature also enhances the safety of these devices compared to those using traditional organic electrolytes. [1]

## Biomass Conversion

[DMIM][DMP] has shown significant potential in the pretreatment of lignocellulosic biomass, such as sugarcane bagasse, for the production of biofuels like bioethanol.[7][8] The ionic liquid can dissolve cellulose, making it more accessible for enzymatic hydrolysis to yield fermentable

sugars like glucose and xylose. This application is a critical step towards sustainable energy solutions.[3]

## Other Applications

The versatility of [DMIM][DMP] extends to other areas, including:

- Separation Processes: Utilized in liquid-liquid extractions and chromatography.[1]
- Corrosion Inhibition: Effective in formulations to prevent corrosion.[3]
- Important Intermediate: Serves as a raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[7]

## Safety, Handling, and Disposal

While [DMIM][DMP] is considered a "green" solvent due to its low volatility, proper safety precautions are essential.

## Hazard Identification

According to safety data sheets, **1,3-dimethylimidazolium dimethyl phosphate** can cause skin and serious eye irritation.[10] Some sources classify it as causing severe skin burns and eye damage.[6][11]

- GHS Pictogram: GHS05 (Corrosion)[11]
- Signal Word: Danger[11] or Warning[10]
- Hazard Statements: H314 (Causes severe skin burns and eye damage)[6][11] or H315 (Causes skin irritation) and H319 (Causes serious eye irritation).[10]

## Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (faceshields, goggles).[4][10][11] A type ABEK (EN14387) respirator filter may also be necessary.[11]

- Ventilation: Ensure adequate ventilation and use local exhaust to prevent vapor or mist generation.[10]
- Handling: Avoid contact with skin, eyes, and clothing.[4][10] Wash hands thoroughly after handling.[10]

## First Aid Measures

- If on Skin: Immediately take off all contaminated clothing. Wash with plenty of water.[6][10] If skin irritation occurs, get medical advice.[10]
- If in Eyes: Rinse cautiously with water for several minutes.[4][6] Remove contact lenses if present and easy to do. Continue rinsing.[4][6] Seek immediate medical attention.[4][6]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[6][10]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[6]

## Storage and Disposal

- Storage: Store in a cool, dry place in a tightly sealed container under an inert atmosphere.[7] It is classified under Storage Class 8A for combustible corrosive hazardous materials.[11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6] Do not let the product enter drains.[6]

## Spectroscopic Data

Characterization of [DMIM][DMP] is typically performed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the structure of the ionic liquid. The  $^1\text{H}$  NMR spectrum shows characteristic peaks for the protons on the imidazolium ring and the methyl groups of both the cation and the anion.[12][13]
- X-ray Photoelectron Spectroscopy (XPS): XPS and Hard X-ray Photoelectron Spectroscopy (HAXPES) can be used to analyze the elemental composition and chemical states of the

constituent elements (C, O, N, P).<sup>[14][15]</sup>

## Conclusion

**1,3-dimethylimidazolium dimethyl phosphate** stands out as a highly versatile and promising ionic liquid. Its favorable physicochemical properties, coupled with its efficacy in a growing number of applications, underscore its importance in modern chemical research and development. As with any chemical, a thorough understanding of its properties and adherence to strict safety protocols are paramount for its successful and safe utilization. This guide provides a foundational understanding to empower researchers and scientists in leveraging the full potential of this remarkable compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-dimethylimidazolium dimethyl phosphate]. BenchChem, [2026]. [Online PDF]. Available at:  
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